

# A Technical Guide to Sourcing and Utilizing Trovafloxacin Analytical Standard

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## Compound of Interest

Compound Name: Trovafloxacin (Standard)

Cat. No.: B114552

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview for researchers, scientists, and drug development professionals on where to purchase Trovafloxacin analytical standard and outlines key experimental protocols for its use. Trovafloxacin, a broad-spectrum fluoroquinolone antibiotic, functions by inhibiting bacterial DNA gyrase and topoisomerase IV.<sup>[1]</sup> Although its use in humans has been largely discontinued due to hepatotoxicity, it remains a valuable compound for research purposes.<sup>[1]</sup>

## Trovafloxacin Analytical Standard Suppliers

A critical step in any research involving Trovafloxacin is sourcing a high-purity analytical standard. Several reputable suppliers offer this compound, often as Trovafloxacin mesylate. The table below summarizes key quantitative data from various suppliers to facilitate comparison.

Supplier	Product Name	CAS Number	Molecular Weight	Purity
Sigma-Aldrich (via Fisher Scientific)	Trovafloxacin mesylate	147059-75-4	512.46	>98% (HPLC)[2]
Selleck Chemicals	Trovafloxacin Mesylate	147059-75-4	512.46	99.84% (HPLC) [3][4]
Santa Cruz Biotechnology	trovafloxacin mesylate	147059-75-4	512.46	Not specified

Note: Pricing is subject to change and may require logging into the supplier's website.

## Experimental Protocols

Accurate and reproducible experimental results rely on well-defined protocols. Below are methodologies for two common analytical techniques for Trovafloxacin determination.

### Reversed-Phase High-Performance Liquid Chromatography (HPLC)

A validated HPLC method is crucial for the quantification of Trovafloxacin in biological samples. [5]

Sample Preparation: Solid-phase extraction is employed to isolate Trovafloxacin from serum and urine samples.[5]

Chromatographic Conditions:

- Column: C18[5]
- Mobile Phase: A mixture of 0.04 M H<sub>3</sub>PO<sub>4</sub>, acetonitrile, tetrabutylammonium hydroxide, and 0.005 M dibutylamine phosphate (D-4) reagent in a ratio of 83:16.85:0.05:0.1 (v/v), with a final pH of 3.[5]
- Detection: UV absorbance at 275 nm.[5]

- Internal Standard: A methyl derivative of Trovafloxacin.[5]

Performance:

- Lower Limit of Quantification: 0.1 µg/mL[5]
- Linearity: 0.1 to 20.0 µg/mL ( $r^2 = 0.9997$ )[5]
- Recovery: >70%[5]
- Precision: Intra-day and inter-day coefficients of variation are generally less than 5%.[5]

## Solid-Phase Spectrofluorimetry

This method offers a sensitive alternative for determining trace amounts of Trovafloxacin.[6]

Methodology:

- Trovafloxacin is fixed on Sephadex SP C-25 gel.[6]
- The gel beads are packed into a 1 mm silica cell.[6]
- The relative fluorescence intensity is measured directly using a solid-phase attachment.[6]

Instrumental Parameters:

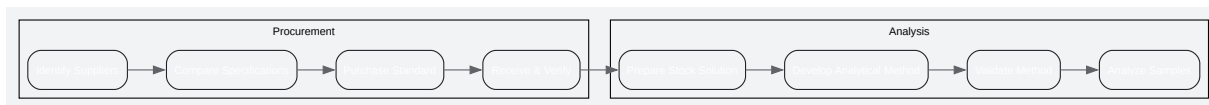
- Excitation Wavelength: 274 nm[6]
- Emission Wavelength: 420 nm[6]

Performance:

- Linear Range: 7–160 ng/mL (for a 500 µL sample volume)[6]
- Detection Limit: 2 ng/mL[6]
- Relative Standard Deviation: 1.2% (at 80 ng/mL)[6]

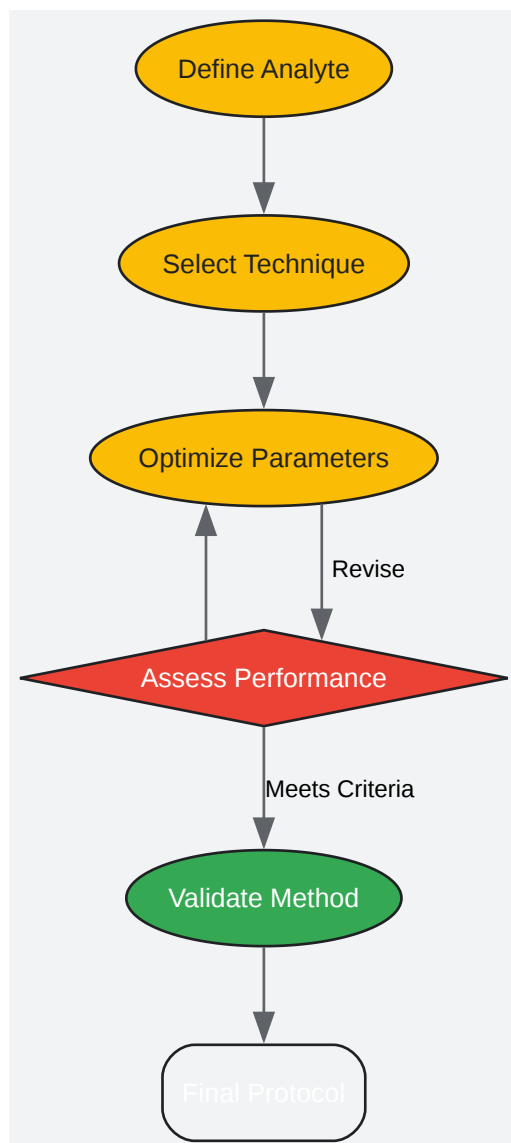
## Experimental Workflow and Logical Relationships

Visualizing the process of acquiring and utilizing an analytical standard can aid in planning and execution. The following diagrams illustrate a typical workflow and the logical steps involved in analytical method development.



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Workflow for acquiring and using an analytical standard.



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Logical steps in analytical method development.

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